

Sourcing Certified Reference Materials for 2,2,6-Trimethyldecane: A Comparative Guide

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Compound of Interest

Compound Name: 2,2,6-Trimethyldecane

Cat. No.: B15348671

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For researchers, scientists, and drug development professionals requiring a certified reference material (CRM) for **2,2,6-Trimethyldecane**, sourcing this specific branched alkane can present a significant challenge due to its limited commercial availability as a standard off-the-shelf product. This guide provides a comprehensive comparison of sourcing options, available data for closely related isomers, and a general experimental protocol for its analysis.

Comparison of Sourcing Options and Related Isomers

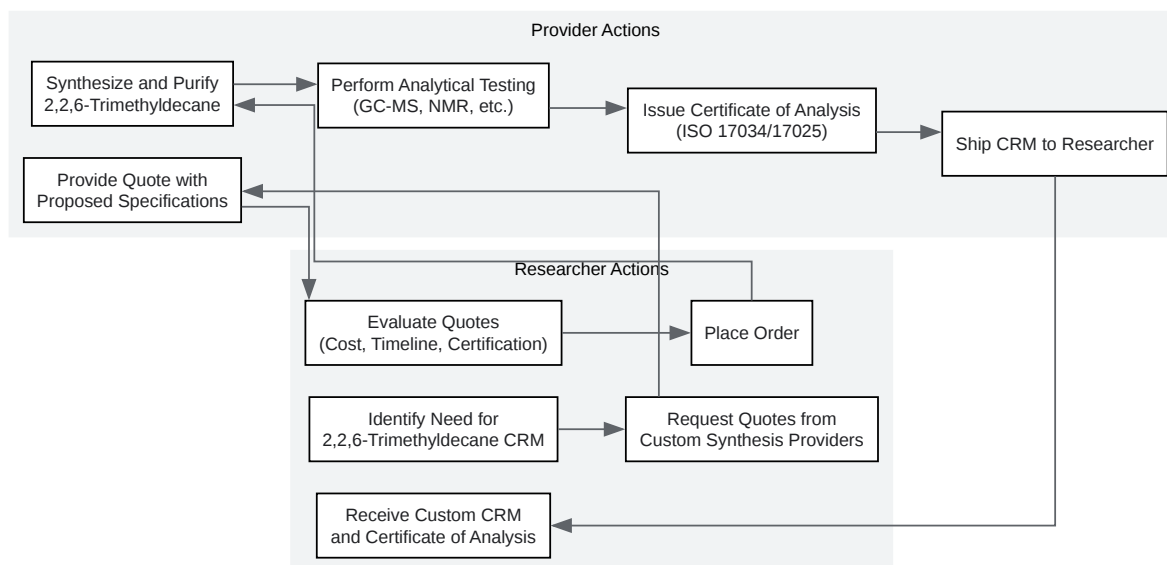
Given the scarcity of a dedicated CRM for **2,2,6-Trimethyldecane**, researchers have two primary avenues: custom synthesis or the use of a structurally similar isomer as an alternative, if analytically justifiable. The following table summarizes the key considerations for these approaches and provides data on available isomers that may serve as potential substitutes or analytical benchmarks.

Feature	2,2,6-Trimethyldecane (Custom Synthesis)	2,6,8-Trimethyldecane	2,6,7-Trimethyldecane	2,4,6-Trimethyldecane
Availability	Custom order required	Available from some chemical suppliers	Limited availability	Limited availability
Certification	ISO 17034 and ISO/IEC 17025 certification available from custom synthesis providers	Varies by supplier; may not be a certified reference material	Varies by supplier; may not be a certified reference material	Varies by supplier; may not be a certified reference material
CAS Number	10059-99-1	62108-26-3	62108-25-2	62108-27-4
Molecular Formula	C ₁₃ H ₂₈	C ₁₃ H ₂₈	C ₁₃ H ₂₈	C ₁₃ H ₂₈
Molecular Weight	184.36 g/mol	184.36 g/mol	184.36 g/mol	184.36 g/mol
GC Retention Index (Non-polar column)	Not readily available	1104 ^[1]	Data not readily available	Data not readily available
Purity	High purity (typically >98%) achievable through custom synthesis	Varies by supplier	Varies by supplier	Varies by supplier
Lead Time	Several weeks to months	Typically in-stock or short lead time	Varies	Varies
Cost	High (custom synthesis is expensive)	Moderate	Moderate	Moderate

Sourcing via Custom Synthesis

For applications requiring the exact isomer, custom synthesis is the most reliable option. Companies such as AccuStandard and Cerilliant offer custom synthesis of high-purity reference standards.^{[2][3]} These services typically operate under robust quality management systems, with accreditation to ISO 17034 and ISO/IEC 17025, ensuring the material's identity, purity, and concentration are well-characterized.^{[4][5][6][7]}

The process for acquiring a custom CRM generally follows the workflow below:



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Custom CRM Sourcing Workflow

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The following is a general protocol for the analysis of **2,2,6-Trimethyldecane** and its isomers using GC-MS. This method is suitable for verifying the identity and purity of the reference material.

1. Objective: To confirm the identity and assess the purity of a trimethyldecane isomer reference material.

2. Materials and Equipment:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary Column: Non-polar, e.g., 5% phenyl-methylpolysiloxane (30 m x 0.25 mm ID x 0.25 µm film thickness)
- Carrier Gas: Helium (99.999% purity)
- Sample: Trimethyldecane reference material
- Solvent: Hexane or other suitable organic solvent
- Vials and syringes

3. GC-MS Conditions:

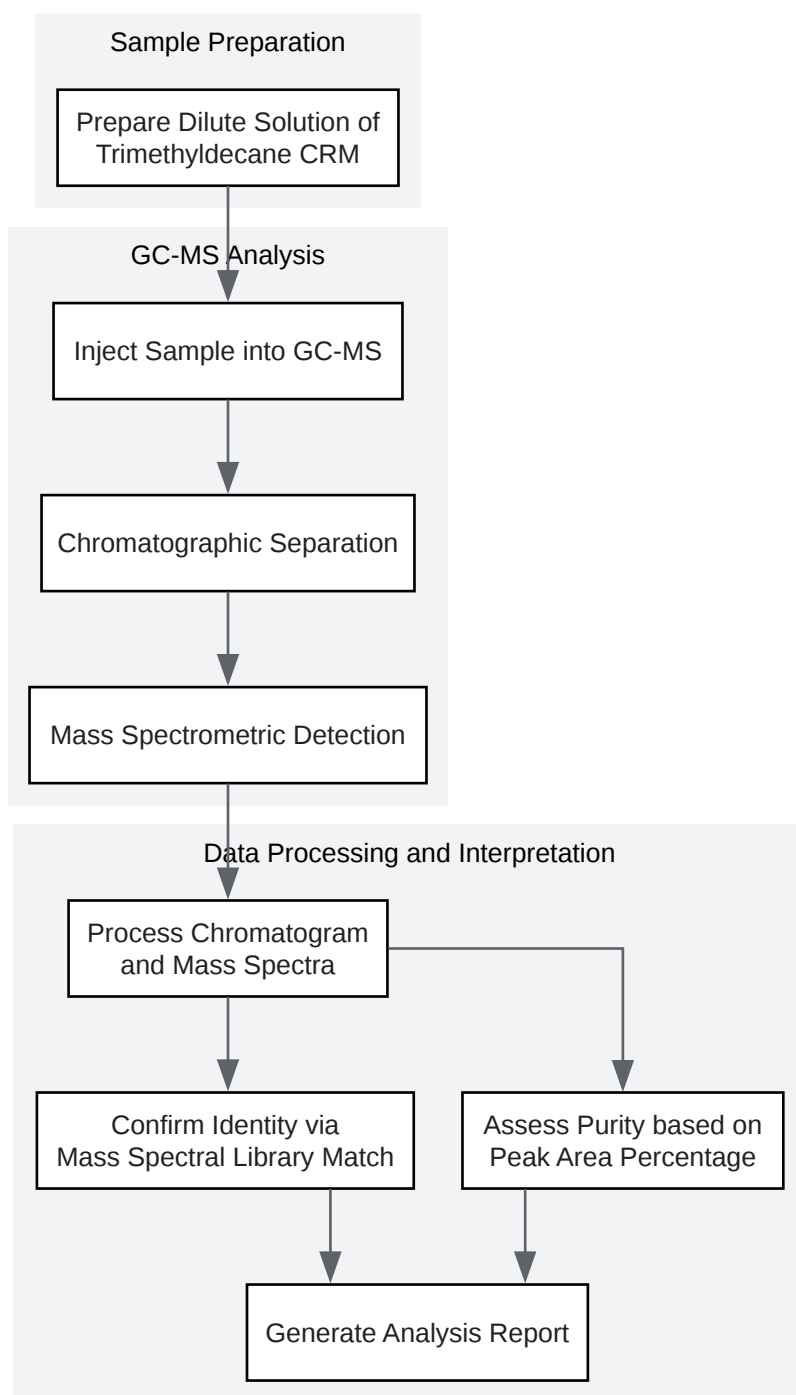
- Inlet Temperature: 250 °C
- Injection Mode: Split (e.g., 50:1 split ratio)
- Injection Volume: 1 µL
- Oven Temperature Program:
 - Initial Temperature: 50 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 250 °C
 - Hold: 5 minutes at 250 °C
- Carrier Gas Flow: Constant flow, e.g., 1.0 mL/min

- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 40-300

4. Procedure:

- Prepare a dilute solution of the trimethyldecane reference material in the chosen solvent (e.g., 100 µg/mL).
- Set up the GC-MS with the specified conditions.
- Inject the prepared sample into the GC-MS.
- Acquire the data.
- Process the data to obtain the total ion chromatogram (TIC) and the mass spectrum of the peak of interest.
- Compare the obtained mass spectrum with a reference library (e.g., NIST) to confirm the identity of the compound.
- Assess the purity by calculating the peak area percentage of the main component in the TIC.

The workflow for this analytical process can be visualized as follows:



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GC-MS Analytical Workflow

Conclusion

While a certified reference material for **2,2,6-Trimethyldecane** is not readily available off-the-shelf, researchers can procure this critical standard through custom synthesis from reputable suppliers. This approach ensures high purity and proper certification to meet stringent research and regulatory requirements. For applications where a structurally similar compound is acceptable, isomers such as 2,6,8-Trimethyldecane may be considered, though their certification status must be carefully evaluated. The provided GC-MS protocol offers a foundational method for the analysis and verification of these materials in a laboratory setting.

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References

- 1. Decane, 2,6,8-trimethyl- [webbook.nist.gov]
- 2. accustandard.com [accustandard.com]
- 3. Cerilliant - Certified Reference Materials | Certified Reference Standards [cerilliant.com]
- 4. Cerilliant - Certified Reference Materials | Certified Reference Standards [cerilliant.com]
- 5. AccuStandard – Target Analysis [targetanalysis.gr]
- 6. accustandard.com [accustandard.com]
- 7. mcscientific.com.au [mcscientific.com.au]
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